

Englerin A: A Potent and Selective Agonist of TRPC4 and TRPC5 Channels

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Compound of Interest

Compound Name: Englerin-A

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A Technical Guide for Researchers and Drug Development Professionals

Abstract

Englerin A, a sesquiterpene natural product, has garnered significant attention within the scientific community for its potent and selective activation of Transient Receptor Potential Canonical 4 (TRPC4) and TRPC5 channels. This technical guide provides a comprehensive overview of Englerin A's mechanism of action, presenting key quantitative data, detailed experimental protocols, and visual representations of the associated signaling pathways. Its unique ability to induce calcium-dependent cell death in cancer cells expressing these channels positions Englerin A as a valuable tool for research and a potential starting point for novel therapeutic strategies, particularly in the context of renal cell carcinoma.

Introduction

Isolated from the bark of the East African plant *Phyllanthus engleri*, (-)-Englerin A has emerged as a highly efficient, fast-acting, and direct stimulator of TRPC4 and TRPC5 channels[1]. These channels are non-selective cation channels that play crucial roles in various physiological processes. The activation of TRPC4 and TRPC5 by Englerin A leads to a significant influx of calcium ions (Ca^{2+}), ultimately triggering apoptosis in susceptible cells[2][3]. This document

serves as an in-depth resource for professionals in research and drug development, offering detailed insights into the pharmacology and experimental application of Englerin A.

Quantitative Data: Potency and Efficacy

Englerin A exhibits impressive potency in the nanomolar range for both TRPC4 and TRPC5 channels. The following tables summarize the key quantitative data gathered from various studies.

Table 1: Potency of Englerin A on TRPC4 and TRPC5 Channels

Channel	Cell Line	Assay Type	Parameter	Value (nM)	Reference
TRPC4	HEK 293 (overexpressing)	Calcium Influx	EC50	11.2	[2] [4]
TRPC5	HEK 293 (overexpressing)	Calcium Influx	EC50	7.6	[2] [4]
TRPC4	A498 (endogenous)	Calcium Influx	EC50	10	[2] [4]

Table 2: Effect of Englerin A on Cell Viability

Cell Line	Channel Expression	Treatment	Parameter	Value (nM)	Reference
A498 (Renal Carcinoma)	TRPC4	(-)-Englerin A	IC50	7.5 (in 1.8 mM CaCl ₂)	[2]
A498 (Renal Carcinoma)	TRPC4	(-)-Englerin A	IC50	77.7 (in 180 μM CaCl ₂)	[2]
HEK 293 (overexpressing TRPC4)	TRPC4	(-)-Englerin A (4h)	IC50	Not specified, potent suppression	[2]
HEK 293 (overexpressing TRPC5)	TRPC5	(-)-Englerin A (4h)	IC50	Not specified, potent suppression	[2]

Table 3: Selectivity Profile of Englerin A

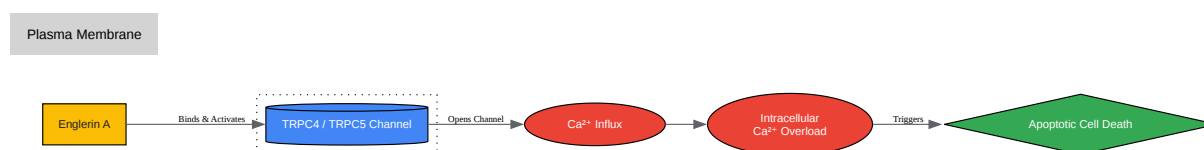
Channel	Effect	Concentration	Reference
TRPC6	No response	Not specified	[2]
TRPM2	No response	Not specified	[2]
TRPV4	No response	Not specified	[2]
TRPA1	Weak inhibition	IC50 in 3-4 μM range	[5]
TRPV3	Weak inhibition	IC50 in 3-4 μM range	[5]
TRPM8	Weak inhibition	IC50 in 3-4 μM range	[5]

Mechanism of Action

Englerin A directly binds to and activates TRPC4 and TRPC5 channels, which are calcium-permeable non-selective cation channels[1][2]. The binding site is thought to be on the extracellular side of the channel or accessible from the outer leaflet of the plasma membrane[1][2]. Recent cryo-EM structures have revealed that Englerin A binds to a conserved lipid binding

site between the transmembrane domains of adjacent TRPC5 subunits[6][7]. This binding induces a conformational change in the channel, leading to its opening.

The activation of these channels results in a rapid and sustained influx of Ca^{2+} into the cell[2][5]. This sudden increase in intracellular calcium concentration disrupts cellular homeostasis and triggers downstream signaling cascades that culminate in apoptotic cell death[2][3]. The expression level of TRPC4 has been shown to be a critical determinant of a cancer cell line's sensitivity to Englerin A[3][5].



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Englerin A mechanism of action.

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the effects of Englerin A on TRPC4 and TRPC5 channels.

Intracellular Calcium Imaging

This protocol is used to measure changes in intracellular calcium concentration upon Englerin A application.

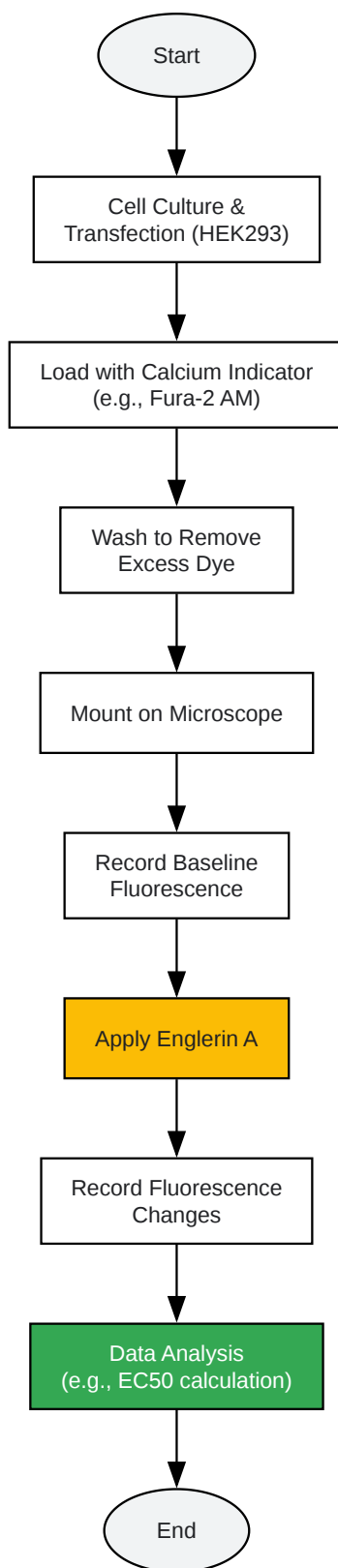
Materials:

- HEK 293 cells transiently transfected with human TRPC4 or TRPC5 expression plasmids.
- A498 renal carcinoma cells (endogenously expressing TRPC4).
- Fura-2 AM or Calcium 6 Assay Kit.

- Pluronic F-127.
- Extracellular solution (e.g., Tyrode's solution) containing 1.5 mM Ca^{2+} .
- Englerin A stock solution in DMSO.

Procedure:

- Cell Culture and Transfection: Culture cells in appropriate media. For HEK 293 cells, transfect with TRPC4 or TRPC5 plasmids using a suitable transfection reagent. Allow 24-48 hours for protein expression.
- Dye Loading: Incubate cells with Fura-2 AM (e.g., 2-5 μM) and a similar concentration of Pluronic F-127 in extracellular solution for 30-60 minutes at 37°C. Alternatively, use the Calcium 6 Assay Kit according to the manufacturer's instructions, which typically involves a 2-hour incubation at 37°C[8].
- Washing: Wash the cells with extracellular solution to remove excess dye.
- Imaging: Mount the cells on an inverted fluorescence microscope equipped with a ratiometric imaging system for Fura-2 (excitation at 340 nm and 380 nm, emission at 510 nm) or a system compatible with the Calcium 6 dye.
- Baseline Measurement: Record the baseline fluorescence ratio ($\text{F}_{340}/\text{F}_{380}$ for Fura-2) or fluorescence intensity for a few minutes.
- Englerin A Application: Perfuse the cells with the extracellular solution containing the desired concentration of Englerin A.
- Data Acquisition: Continuously record the fluorescence changes for several minutes to observe the full response.
- Data Analysis: Calculate the change in fluorescence ratio or intensity over time. The EC_{50} can be determined by plotting the peak response against the logarithm of the Englerin A concentration and fitting the data to a Hill equation.



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Calcium imaging experimental workflow.

Whole-Cell Patch-Clamp Electrophysiology

This technique directly measures the ion currents flowing through TRPC4/5 channels upon activation by Englerin A.

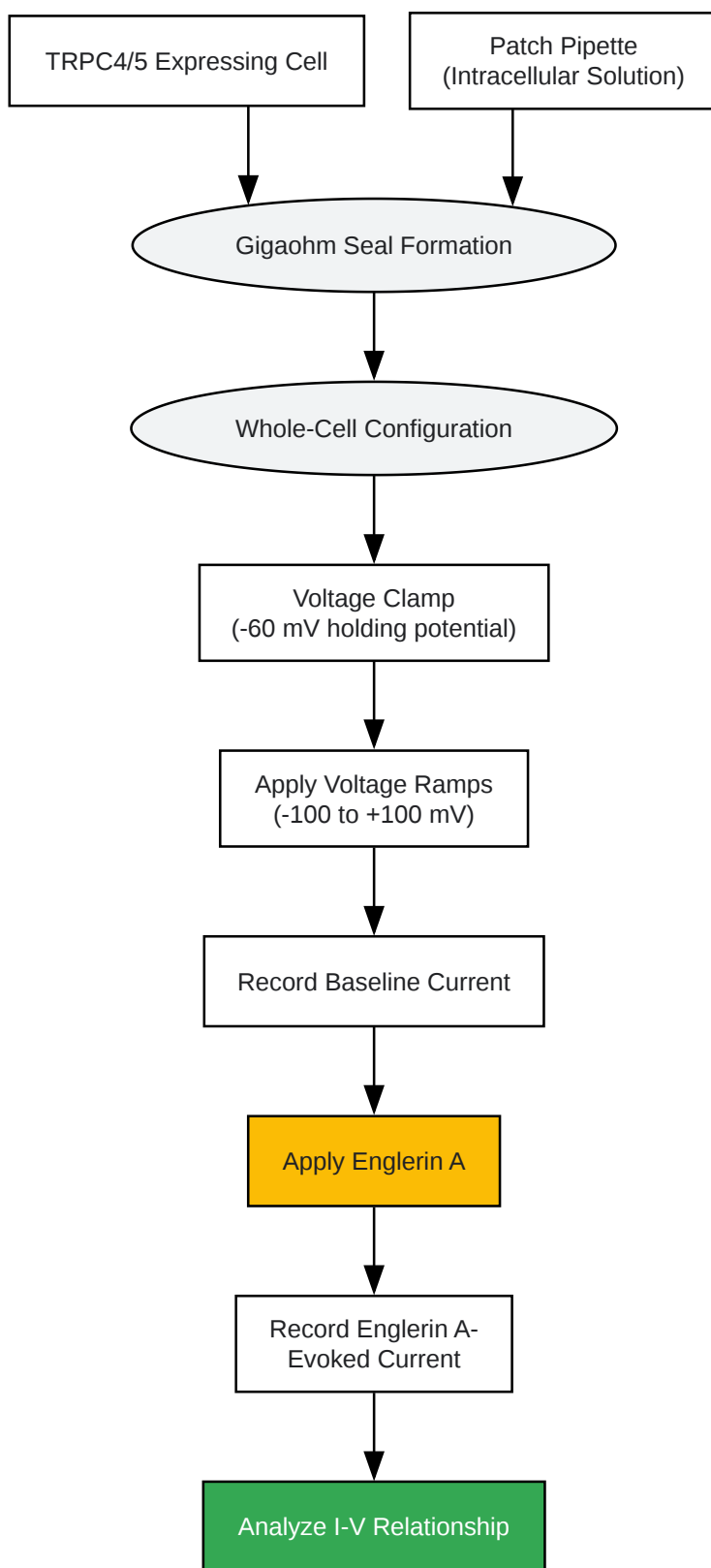
Materials:

- HEK 293 cells expressing TRPC4 or TRPC5, or A498 cells.
- Patch-clamp amplifier and data acquisition system.
- Glass micropipettes (2-4 MΩ resistance).
- Extracellular (bath) solution: Normal Tyrode (NT) solution.
- Intracellular (pipette) solution.
- Englerin A stock solution.

Procedure:

- Cell Preparation: Plate cells on coverslips suitable for patch-clamp recording.
- Pipette Fabrication: Pull glass capillaries to form micropipettes with a resistance of 2-4 MΩ when filled with the intracellular solution.
- Gigaohm Seal Formation: Approach a single cell with the micropipette and apply gentle suction to form a high-resistance (gigaohm) seal between the pipette tip and the cell membrane.
- Whole-Cell Configuration: Apply a brief pulse of suction to rupture the membrane patch under the pipette tip, achieving the whole-cell configuration.
- Voltage-Clamp Recording: Clamp the membrane potential at a holding potential (e.g., -60 mV). Apply voltage ramps (e.g., from -100 mV to +100 mV over a few hundred milliseconds) at regular intervals (e.g., every 10-20 seconds) to record the current-voltage (I-V) relationship^{[2][9]}.

- Baseline Recording: Record stable baseline currents for a few minutes.
- Englerin A Application: Perfuse the bath with a solution containing Englerin A (e.g., 100 nM).
- Recording of Englerin A-Evoked Currents: Continue recording during and after Englerin A application to measure the evoked currents. The characteristic doubly rectifying I-V curve is a hallmark of TRPC4/5 channels[8].
- Data Analysis: Subtract the baseline current from the Englerin A-evoked current to obtain the net current. Plot the I-V relationship and analyze the current amplitudes at specific voltages.



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Whole-cell patch-clamp logical flow.

Cell Viability Assays

These assays are used to quantify the cytotoxic effects of Englerin A.

Materials:

- Cancer cell lines of interest (e.g., A498, A-673).
- 96-well or 384-well cell culture plates.
- Englerin A stock solution.
- Cell viability reagent (e.g., CellTiter-Glo, WST-1).
- Plate reader for luminescence or absorbance.

Procedure:

- **Cell Seeding:** Plate cells at a suitable density (e.g., 2,000-20,000 cells/well) in multi-well plates and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a range of concentrations of Englerin A. Include a vehicle control (e.g., DMSO). For rescue experiments, the TRPC4/5 inhibitor ML204 (e.g., 50 μ M) can be co-administered with Englerin A[5][8].
- **Incubation:** Incubate the cells for a specified period (e.g., 48 hours).
- **Viability Measurement:** Add the cell viability reagent to each well according to the manufacturer's protocol.
- **Data Reading:** Measure the luminescence or absorbance using a plate reader.
- **Data Analysis:** Normalize the data to the vehicle-treated control cells. Plot the normalized cell viability against the logarithm of the Englerin A concentration and fit the data to a four-parameter Hill equation to determine the IC₅₀ value.

Conclusion

Englerin A is a powerful and specific pharmacological tool for studying the function of TRPC4 and TRPC5 channels. Its ability to induce potent, calcium-dependent cell death in cancer cells expressing these channels underscores the potential of targeting TRPC4 and TRPC5 for therapeutic intervention. The detailed data and protocols provided in this guide offer a solid foundation for researchers and drug development professionals to explore the multifaceted roles of these channels in health and disease and to leverage the unique properties of Englerin A in their investigations. While the in vivo toxicity of Englerin A itself may limit its direct clinical application, it serves as an invaluable chemical scaffold for the development of novel TRP channel modulators[5][10].

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